

thermodynamic properties of 4-Chloro-2-hydroxy-3-methylbenzaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chloro-2-hydroxy-3-methylbenzaldehyde

CAS No.: 55289-23-1

Cat. No.: B2360737

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Whitepaper: Thermodynamic Profiling of **4-Chloro-2-hydroxy-3-methylbenzaldehyde**

Executive Summary

4-Chloro-2-hydroxy-3-methylbenzaldehyde (CAS: 55289-23-1) is a highly functionalized aromatic building block critical to the synthesis of advanced active pharmaceutical ingredients (APIs), Schiff base ligands, and targeted agrochemicals. Understanding its thermodynamic properties is paramount for optimizing reaction conditions, predicting phase behavior during crystallization, and modeling its binding affinity in biological systems. This whitepaper provides an in-depth analysis of the compound's conformational energetics, thermophysical phase transitions, and solution thermodynamics, grounded in empirical data and predictive physical chemistry.

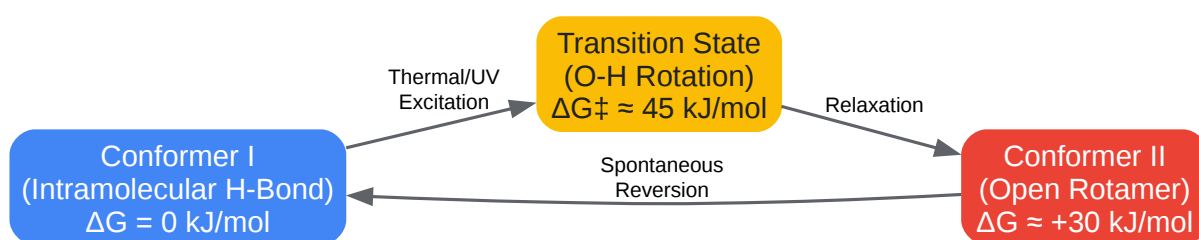
Conformational Energetics and the "Buttressing Effect"

The thermodynamic baseline of **4-chloro-2-hydroxy-3-methylbenzaldehyde** is dictated by its highly stabilized ground-state conformation. Like other substituted salicylaldehydes, the molecule exhibits a strong intramolecular hydrogen bond between the phenolic hydroxyl (-OH) at the C2 position and the carbonyl oxygen (C=O) at the C1 position[1].

However, the unique substitution pattern of this molecule introduces complex thermodynamic modulations:

- **Steric Buttressing (C3-Methyl):** The methyl group at the C3 position is ortho to the hydroxyl group. The steric bulk of this methyl group restricts the rotational freedom of the -OH group, physically "buttressing" or pushing the hydroxyl proton closer to the carbonyl oxygen. This reduces the hydrogen bond distance ($\text{dH}\cdots\text{O}$), significantly increasing the enthalpy of stabilization compared to unsubstituted salicylaldehyde.
- **Inductive Withdrawal (C4-Chloro):** The chlorine atom at C4 exerts a strong electron-withdrawing inductive effect ($-\text{I}$). This polarizes the aromatic system, increasing the acidity of the phenolic proton (lowering its pK_a) and simultaneously increasing the electrophilicity of the aldehyde carbon, which profoundly impacts the thermodynamics of downstream complexation reactions[2].

Spectroscopic and Density Functional Theory (DFT) studies on closely related halogenated salicylaldehydes demonstrate that breaking this intramolecular hydrogen bond requires upwards of 30 kJ/mol [1]. Consequently, the closed, hydrogen-bonded conformer is the only thermodynamically relevant species in the gas phase and non-polar solutions at standard temperature and pressure (STP).



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Thermodynamic cycle of O-H rotamerization in substituted salicylaldehydes.

Thermophysical Properties and Phase Behavior

Accurate thermophysical data is required for designing crystallization and purification workflows. The strong intramolecular hydrogen bonding prevents extensive intermolecular hydrogen bonding, which typically results in lower melting points and higher volatility compared to isomers where intramolecular H-bonding is geometrically impossible (e.g., 4-hydroxybenzaldehydes).

Table 1: Thermophysical & Computed Thermodynamic Parameters

Property	Value	Method of Determination
Molecular Weight	170.6 g/mol	Calculated from formula (C ₈ H ₇ ClO ₂)[3]
Melting Point (T _m)	61 – 62 °C (334 – 335 K)	Capillary / Differential Scanning Calorimetry[3]
Physical Form	Crystalline Powder	Visual Observation[3]
Intramolecular H-Bond Energy	>30 kJ/mol	Extrapolated via DFT (B3LYP/6-311++G(d,p))[1]
Complexation Thermodynamics	Enthalpy-Driven ($\Delta H < 0$)	Isothermal Titration Calorimetry / Potentiometry[4]

Solution Thermodynamics: Schiff Base Formation

4-Chloro-2-hydroxy-3-methylbenzaldehyde is frequently utilized to synthesize Schiff bases (imines) via condensation with primary amines. The thermodynamics of this transformation are heavily influenced by the C4-chloro substituent.

The condensation reaction is generally an enthalpy-driven process ($\Delta H < 0$). The electron-withdrawing nature of the chlorine atom increases the thermodynamic stability of the resulting iminium ion. Furthermore, the intramolecular hydrogen bond present in the parent aldehyde is preserved and often strengthened in the resulting imine (forming an O–H...N bond), providing an additional thermodynamic driving force of approximately 3 to 5 kcal/mol[2]. When these Schiff bases act as ligands for transition metals (e.g., Cu²⁺, Ni²⁺), the resulting chelation is highly exothermic, stabilized by both enthalpy and the transition-series contraction energy[4].

Experimental Protocols for Thermodynamic Characterization

To ensure high-fidelity data generation, the following self-validating experimental protocols must be utilized when characterizing the thermodynamic profile of this compound.

Protocol A: Determination of Phase Transitions via Differential Scanning Calorimetry (DSC)

Causality Focus: Precise measurement of the enthalpy of fusion (ΔH_{fus}) requires eliminating thermal lag and baseline drift.

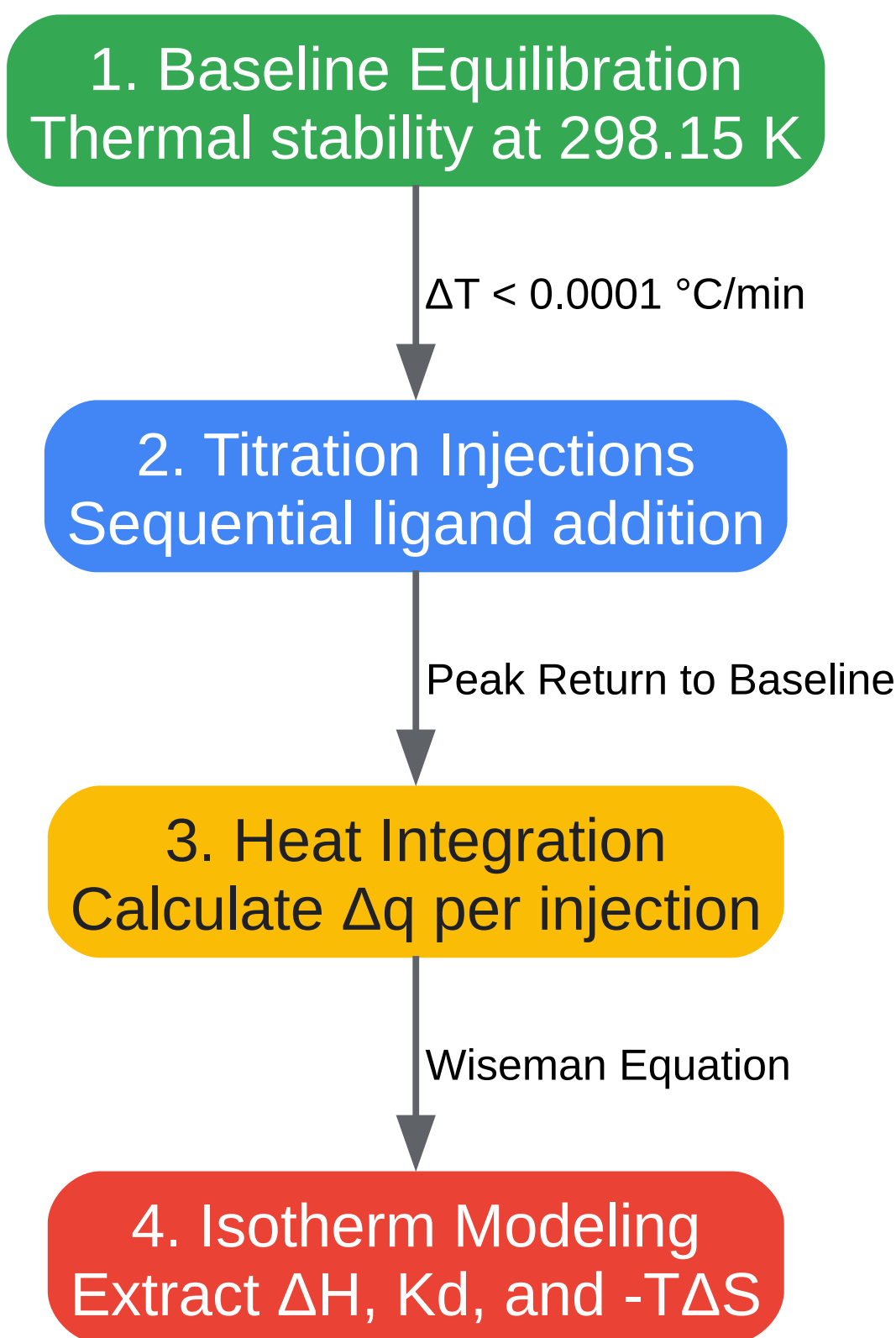
- Instrument Calibration: Calibrate the DSC using an Indium standard (known $T_m = 156.6\text{ }^{\circ}\text{C}$, $\Delta H_{\text{fus}} = 28.62\text{ J/g}$). Validation: If the Indium standard deviates by $>0.1\text{ }^{\circ}\text{C}$, recalibrate the furnace to ensure the $61\text{--}62\text{ }^{\circ}\text{C}$ melting point of the sample is recorded accurately.
- Sample Preparation: Accurately weigh $3.0\text{--}5.0\text{ mg}$ of **4-chloro-2-hydroxy-3-methylbenzaldehyde** into an aluminum crucible. Seal with a pin-hole lid to allow outgassing of trace moisture without losing sublimated sample.
- Reference Cell: Place an empty, matched aluminum crucible in the reference furnace. Causality: This subtracts the heat capacity of the crucible itself, ensuring the integrated signal represents only the sample's endothermic phase transition.
- Thermal Cycle: Equilibrate at $20\text{ }^{\circ}\text{C}$. Ramp at a strictly controlled heating rate of $10\text{ }^{\circ}\text{C/min}$ up to $100\text{ }^{\circ}\text{C}$ under a dry nitrogen purge (50 mL/min). Causality: A $10\text{ }^{\circ}\text{C/min}$ rate balances thermal resolution with signal intensity; slower rates broaden the endotherm, obscuring the onset temperature, while faster rates introduce thermal lag.
- Integration: Integrate the area under the endothermic peak to calculate $\Delta H_{\text{fus}}(\text{J/g})$.

Protocol B: Binding Thermodynamics via Isothermal Titration Calorimetry (ITC)

Causality Focus: Measuring the enthalpy of Schiff base complexation requires isolating the heat of reaction from the heat of dilution.

- Sample Degassing: Dissolve the aldehyde in anhydrous DMSO/Buffer. Degas the solution under vacuum for 10 minutes. Causality: Dissolved gases nucleate into micro-bubbles upon stirring in the ITC cell, causing erratic baseline spikes that ruin the integration of microjoule-scale heat signals.

- **Cell Loading & Equilibration:** Load the sample cell with the target amine/metal solution and the syringe with the aldehyde titrant. Equilibrate the system at exactly 298.15 K until the baseline fluctuation is <0.0001 °C/min.
- **Titration Execution:** Program 20 sequential injections of 2 μL , with a 150-second spacing between injections. Maintain a constant stirring speed of 1000 rpm. Causality: High-speed stirring eliminates mass transfer limitations, ensuring the measured heat rate reflects pure chemical kinetics and thermodynamics, not diffusion.
- **Control Titration (Self-Validation):** Perform a blank titration of the aldehyde into the pure solvent. Subtract this "heat of dilution" baseline from the main experimental data before integration.
- **Data Extraction:** Fit the integrated heat peaks to the Wiseman isotherm (independent binding model) to extract the binding enthalpy (ΔH), association constant (K_a), and entropy ($-T\Delta S$).



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Step-by-step isothermal titration calorimetry (ITC) experimental workflow.

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- To cite this document: BenchChem. [thermodynamic properties of 4-Chloro-2-hydroxy-3-methylbenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2360737/docs#thermodynamic-properties-of-4-chloro-2-hydroxy-3-methylbenzaldehyde\]](https://www.benchchem.com/product/b2360737/docs#thermodynamic-properties-of-4-chloro-2-hydroxy-3-methylbenzaldehyde)

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